

An In-depth Technical Guide to Methyl 5-bromo-2-hydroxy-4-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 5-bromo-2-hydroxy-4-methoxybenzoate*

Cat. No.: *B184605*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 5-bromo-2-hydroxy-4-methoxybenzoate is a substituted aromatic compound with potential applications in various fields of chemical and pharmaceutical research. This technical guide provides a comprehensive review of the available scientific literature concerning its synthesis, chemical properties, and predicted biological activities. While direct experimental data on the biological functions of this specific molecule is limited, this guide draws upon information from closely related structural analogs to infer its potential as an antimicrobial or anticancer agent. Detailed experimental protocols for its synthesis are provided, alongside a compilation of its known physicochemical properties. This document aims to serve as a foundational resource to stimulate and guide future research into the therapeutic potential of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**.

Introduction

Methyl 5-bromo-2-hydroxy-4-methoxybenzoate is a halogenated and methoxylated derivative of methyl benzoate. The presence of a bromine atom, a hydroxyl group, and a methoxy group on the benzene ring is expected to confer specific chemical reactivity and biological activity to the molecule. Halogenated aromatic compounds are of significant interest in medicinal chemistry due to their role in modulating the pharmacokinetic and pharmacodynamic properties of drug candidates. Similarly, phenolic and methoxy-substituted

benzoates have demonstrated a wide range of biological activities, including antimicrobial, antioxidant, and anticancer effects. This guide provides a detailed overview of the current knowledge on **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**, with a focus on its synthesis and potential therapeutic applications based on the activities of structurally similar compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** is presented in Table 1.

Property	Value	Source
CAS Number	39503-52-1	-
Molecular Formula	C ₉ H ₉ BrO ₄	-
Molecular Weight	261.07 g/mol	-
Appearance	Not specified in available literature	-
Solubility	Not specified in available literature	-
Melting Point	Not specified in available literature	-
Boiling Point	Not specified in available literature	-

Synthesis

A method for the synthesis of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** has been described in the patent literature. The synthesis involves the esterification of the corresponding carboxylic acid.

Experimental Protocol: Synthesis of Methyl 5-bromo-2-hydroxy-4-methoxybenzoate

This protocol is adapted from the procedure described in patent US 9,662,316 B2.[\[1\]](#)

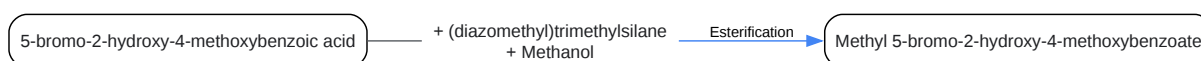
Materials:

- 5-bromo-2-hydroxy-4-methoxybenzoic acid
- Methanol
- 0.6M (diazomethyl)trimethylsilane in hexane solution
- Ice bath
- Standard laboratory glassware and stirring equipment

Procedure:

- Dissolve 2.00 g of 5-bromo-2-hydroxy-4-methoxybenzoic acid in 10.0 mL of methanol in a suitable reaction flask.
- Cool the solution in an ice bath.
- Slowly add 14.8 mL of a 0.6M solution of (diazomethyl)trimethylsilane in hexane to the cooled solution with stirring.
- Continue stirring the reaction mixture for 3 hours, maintaining the cold temperature.
- Upon completion of the reaction, the solvent is typically removed under reduced pressure.
- The crude product can be purified using standard techniques such as column chromatography or recrystallization, although the patent suggests using the crude product in the subsequent step without further purification.^[1]

Diagram of the Synthetic Workflow:



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Caption: Synthetic pathway for **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**.

Spectroscopic Data

Detailed spectroscopic data for **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** is not readily available in the public domain. Researchers are advised to perform their own analytical characterization (^1H NMR, ^{13}C NMR, IR, and MS) upon synthesis to confirm the structure and purity of the compound.

Potential Biological Activities

Direct studies on the biological activity of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** are not currently available in the scientific literature. However, the activities of structurally related compounds suggest potential areas of investigation.

Predicted Antimicrobial Activity

Substituted aromatic aldehydes and halogenated benzoates have been reported to exhibit antimicrobial properties.^{[2][3]} The presence of both a halogen (bromine) and hydroxyl groups on the aromatic ring of the target molecule suggests that it may possess antibacterial and antifungal activities.

General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution Method):

This is a generalized protocol and should be optimized for the specific microorganisms being tested.

Materials:

- Test compound (**Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**)
- Bacterial or fungal strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- 96-well microtiter plates
- Spectrophotometer (for measuring optical density)
- Positive and negative controls (e.g., standard antibiotic/antifungal, solvent control)

Procedure:

- Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the test compound in the broth medium in the wells of a 96-well plate.
- Inoculate each well with a standardized suspension of the microorganism.
- Include a positive control (microorganism in broth without the test compound) and a negative control (broth only).
- Incubate the plates at the appropriate temperature and duration for the specific microorganism.
- Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Diagram of the Antimicrobial Assay Workflow:



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Caption: General workflow for determining antimicrobial activity.

Predicted Anticancer Activity

Numerous studies have reported the in vitro anticancer activity of substituted methyl benzoates and other aromatic compounds.[4][5][6][7][8] The cytotoxic effects of these compounds are often evaluated against various cancer cell lines. The structural features of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** make it a candidate for investigation as a potential anticancer agent.

General Protocol for In Vitro Cytotoxicity Assay (MTT Assay):

This is a generalized protocol and should be optimized for the specific cell lines and experimental conditions.

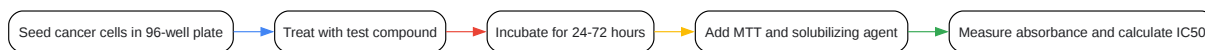
Materials:

- Test compound (**Methyl 5-bromo-2-hydroxy-4-methoxybenzoate**)
- Cancer cell lines
- Complete cell culture medium
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Microplate reader

Procedure:

- Seed the cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compound and incubate for a specified period (e.g., 24, 48, or 72 hours).
- Include a vehicle control (cells treated with the solvent used to dissolve the compound).
- After the incubation period, add MTT solution to each well and incubate for a few hours to allow the formation of formazan crystals.
- Add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Diagram of the Cytotoxicity Assay Workflow:



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Caption: General workflow for assessing in vitro cytotoxicity.

Conclusion

Methyl 5-bromo-2-hydroxy-4-methoxybenzoate is a readily synthesizable compound with structural motifs that suggest potential biological activity. While the current body of literature on this specific molecule is sparse, this technical guide provides a starting point for researchers interested in exploring its properties. The provided synthesis protocol offers a clear path to obtaining the compound for further study. The inferred potential for antimicrobial and anticancer activities, based on data from structurally related compounds, highlights promising avenues for future research. It is recommended that future work focuses on the full spectroscopic characterization of **Methyl 5-bromo-2-hydroxy-4-methoxybenzoate** and a systematic evaluation of its biological properties to unlock its potential therapeutic applications.

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